

D-Prolinol as a chiral building block in organic synthesis

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Compound of Interest

Compound Name: *D-Prolinol*

Cat. No.: *B1301034*

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D-Prolinol: A Chiral Cornerstone in Asymmetric Synthesis

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction: In the landscape of modern organic synthesis, the quest for enantiomerically pure compounds is paramount, particularly in the realms of pharmaceutical and agrochemical development. Chiral building blocks serve as fundamental starting points in achieving this stereochemical precision. Among these, **D-Prolinol**, a chiral amino alcohol derived from the unnatural amino acid D-proline, has emerged as a versatile and powerful tool. Its rigid pyrrolidine scaffold, coupled with readily modifiable hydroxyl and amino functionalities, provides a unique chiral environment that has been successfully exploited in a myriad of asymmetric transformations. This technical guide provides a comprehensive overview of **D-Prolinol**'s role as a chiral building block, detailing its application in key organocatalytic reactions, presenting quantitative performance data, and offering detailed experimental protocols.

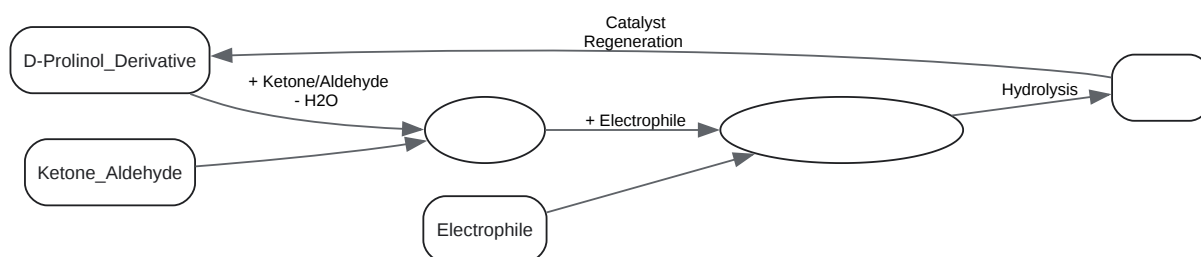
Core Applications in Asymmetric Organocatalysis

D-Prolinol and its derivatives are renowned for their efficacy as organocatalysts, promoting high stereoselectivity in a variety of carbon-carbon bond-forming reactions. The catalytic prowess of these molecules stems from their ability to form key chiral intermediates, namely enamines and iminium ions, with carbonyl compounds. This activation strategy effectively

directs the approach of nucleophiles or dienophiles, leading to the preferential formation of one enantiomer.

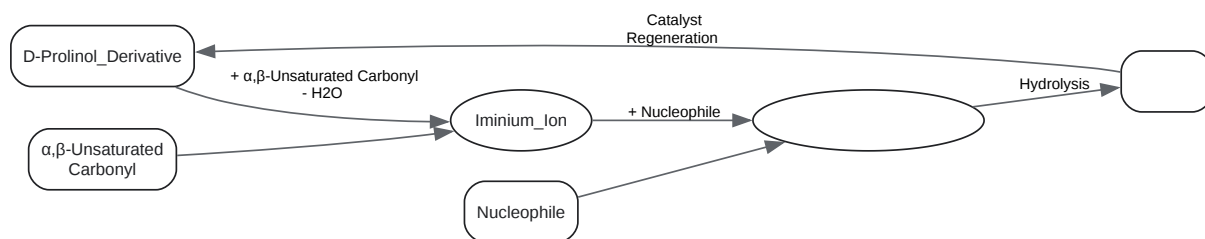
Catalytic Cycles of D-Prolinol Derivatives

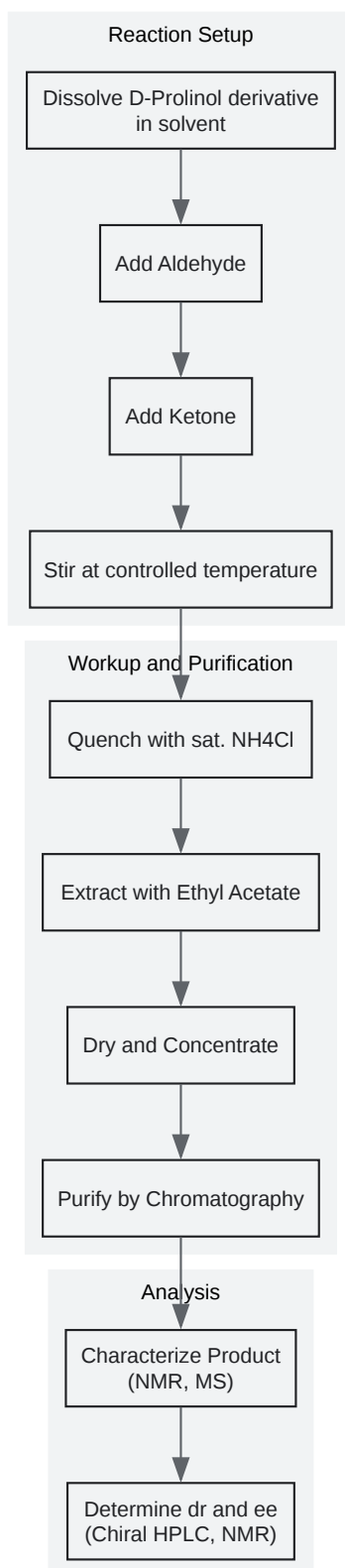
The dual modes of activation by **D-Prolinol** derivatives, enamine and iminium ion catalysis, are central to their broad applicability.



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*Enamine catalytic cycle for **D-Prolinol** derivatives.*





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